

A Technical Guide to Direct Red 89 for Research Applications

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Compound of Interest

Compound Name: *Direct Red 89*

Cat. No.: *B1173418*

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For Researchers, Scientists, and Drug Development Professionals

Direct Red 89, a polyazo dye, is a versatile compound with applications extending from traditional textile dyeing to specialized uses in biomedical and environmental research. This guide provides an in-depth overview of its commercial names, technical specifications, and established experimental protocols for its use in a research setting.

Commercial Names and Identification

Direct Red 89 is known by several commercial names. For research purposes, it is frequently marketed under the name Sirius Red or Direct Red 80. It is crucial for researchers to verify the dye's identity using its CAS number to ensure the procurement of the correct compound.

Commercial Name	Common Supplier Name	CAS Number
Direct Red 89	Not commonly used for research grade	12217-67-3
Direct Red 80	Sirius Red, Sirius Red F3B	2610-10-8
Solophenyl Scarlet BNLE	Industrial Grade	12217-67-3[1]
Direct Red BNLE	Industrial Grade	12217-67-3[1]
Direct Fast Scarlet BNL	Industrial Grade	12217-67-3[1]
Dyrite Scarlet BNLL	Industrial Grade	12217-67-3[1]
Intralite Scarlet BNLL	Industrial Grade	12217-67-3

Technical and Quantitative Data

Research-grade Direct Red 89, often supplied as Direct Red 80, possesses specific characteristics that are critical for reproducible experimental outcomes. The following table summarizes key quantitative data compiled from various suppliers.

Parameter	Value	Source
CAS Number	2610-10-8	Multiple Suppliers[2]
Molecular Formula	C ₄₅ H ₂₆ N ₁₀ Na ₆ O ₂₁ S ₆	Sigma-Aldrich
Molecular Weight	1373.07 g/mol	Sigma-Aldrich
Appearance	Dark red to purple or brown powder	Thermo Scientific Chemicals[3]
Dye Content	≥ 21%	Chem-Impex[2]
λ _{max} (in water)	524 - 532 nm	Thermo Scientific Chemicals[3]
Solubility (in PBS, pH 7.2)	10 mg/mL	Cayman Chemical[4]

Experimental Protocols for Research Use

The primary research application of Direct Red 89 is as a histological stain for collagen, known as the Picro-Sirius Red stain. It is also utilized as a model pollutant in environmental science research.

Picro-Sirius Red Staining for Collagen Visualization

This method is widely used for the specific staining of collagen fibers in tissue sections. The elongated dye molecules of Sirius Red align with the long axis of collagen fibers, enhancing their natural birefringence under polarized light. This allows for the differentiation of collagen types, with thicker type I collagen appearing yellow-orange and thinner type III collagen appearing green.

Materials:

- Weigert's Hematoxylin Solution A and B
- Picro-Sirius Red Solution (0.1% Sirius Red in saturated aqueous picric acid)
- Acidified Water (0.5% acetic acid in distilled water)
- Ethanol (95% and 100%)
- Xylene
- Mounting medium

Protocol for Paraffin-Embedded Sections:

- Deparaffinization and Rehydration:
 - Immerse slides in two changes of xylene for 5 minutes each.
 - Hydrate through a graded series of ethanol: two changes of 100% ethanol for 3 minutes each, followed by 95%, 80%, and 70% ethanol for 3 minutes each.
 - Rinse in distilled water.
- Nuclear Staining (Optional):

- Prepare fresh Weigert's iron hematoxylin by mixing equal parts of solutions A and B.
- Stain nuclei for 8 minutes.
- Wash in running tap water for 10 minutes.
- Rinse in distilled water.
- Collagen Staining:
 - Stain in Picro-Sirius Red solution for 60 minutes.
- Washing and Dehydration:
 - Wash in two changes of acidified water.
 - Dehydrate rapidly through two changes of 100% ethanol.
- Clearing and Mounting:
 - Clear in two changes of xylene for 5 minutes each.
 - Mount with a resinous mounting medium.

Expected Results:

- Light Microscopy: Collagen appears red, while muscle and cytoplasm appear yellow.
- Polarized Light Microscopy: Type I collagen fibers exhibit a yellow-orange birefringence, and Type III collagen fibers show a green birefringence.

Direct Red 89 in Environmental Research: Biosorption Studies

Direct Red 89 is used as a model azo dye to study the efficacy of various materials in removing pollutants from aqueous solutions. A typical experiment involves preparing a stock solution of the dye and then incubating it with the adsorbent material. The concentration of the dye is

measured spectrophotometrically before and after the experiment to determine the removal efficiency.

Experimental Parameters from a Study on Biosorption by *Lemna gibba* biomass:[5][6]

- Initial Dye Concentrations: 5 mg/L to 50 mg/L
- Contact Time: 20 minutes for approximately 100% removal at 5 mg/L
- Analysis: The concentration of Direct Red 89 is determined by measuring the absorbance of the solution using a UV-vis spectrophotometer.

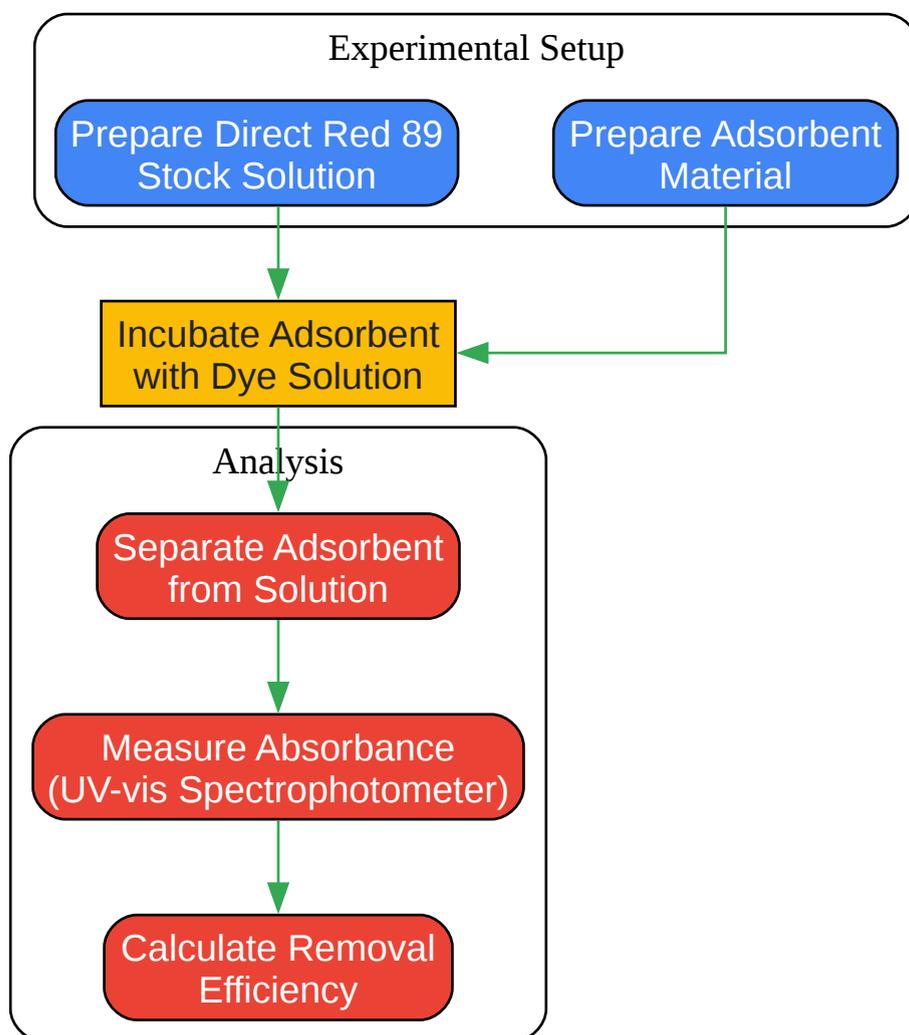
Visualizing Experimental Workflows

To further elucidate the practical applications of Direct Red 89 in a research context, the following diagrams, generated using the DOT language, illustrate the key experimental workflows.



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Caption: Workflow for Picro-Sirius Red staining of tissue sections.



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